

Personal protective equipment for handling Carbamic azide, cyclohexyl-

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Compound of Interest

Compound Name: Carbamic azide, cyclohexyl-

Cat. No.: B15468453

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Essential Safety and Handling Guide for Carbamic Azide, Cyclohexyl-

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **carbamic azide, cyclohexyl-**. As a compound containing both an azide and a carbamate functional group, it presents significant potential hazards. This document outlines the necessary precautions, personal protective equipment (PPE), emergency procedures, and disposal protocols to ensure the safety of laboratory personnel.

I. Hazard Identification and Quantitative Data

Carbamic azide, cyclohexyl- is not a well-characterized compound in publicly available safety literature. Therefore, its specific quantitative hazard data is limited. The information presented below is based on the known hazards of organic azides and carbamates. Researchers must handle this compound with extreme caution, assuming it to be highly toxic and potentially explosive.

Table 1: Physicochemical and Toxicological Data (Analog-Based Estimates)

Property	Value	Notes and Citations
Molecular Formula	C ₇ H ₁₂ N ₄ O	[1]
Molecular Weight	168.20 g/mol	[1]
Appearance	Not available. Assume solid or oil.	
Stability	Potentially explosive. Sensitive to heat, shock, friction, and light.[1][2] Organic azides should be handled with extreme care.[1]	The stability of organic azides is influenced by the carbon-to-nitrogen ratio.[1][3]
Toxicity	No specific data available. Assumed to be highly toxic.	The azide functional group is known to be highly toxic, with effects similar to cyanide.[3][4][5] Carbamates are a class of pesticides known to inhibit acetylcholinesterase.[6][7]
Routes of Exposure	Inhalation, skin absorption, ingestion, eye contact.[1][6][8]	
Permissible Exposure Limit (PEL)	Not established.	Handle with engineering controls to minimize any exposure.
Lethal Dose (LD50)	Not available. For sodium azide, a related inorganic azide, the oral LD50 in rats is 27 mg/kg.[3][5]	This value is for a different compound and should only be used as a rough indicator of high toxicity.

II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **carbamic azide, cyclohexyl-**. The following table outlines the minimum required PPE.

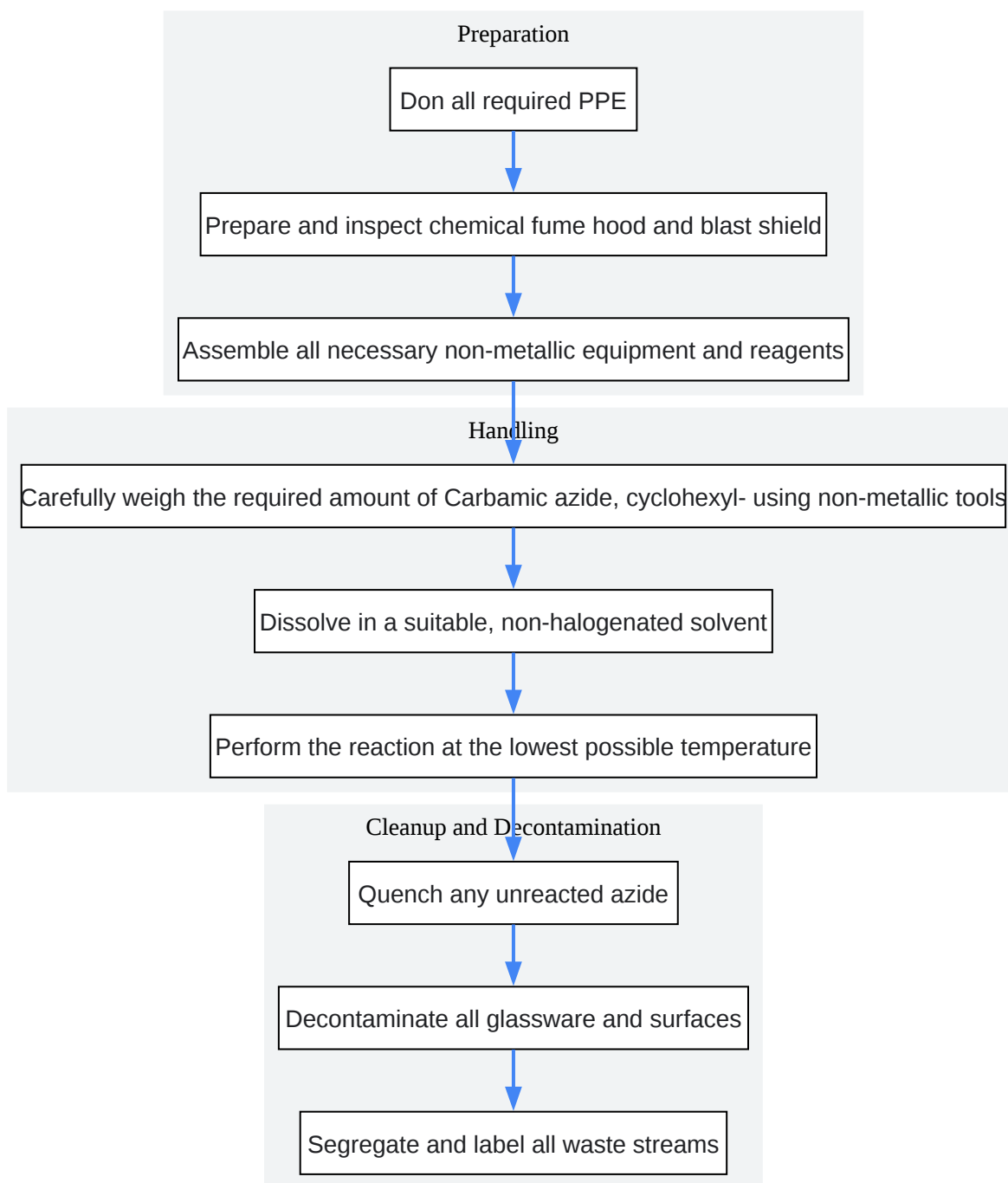
Table 2: Required Personal Protective Equipment

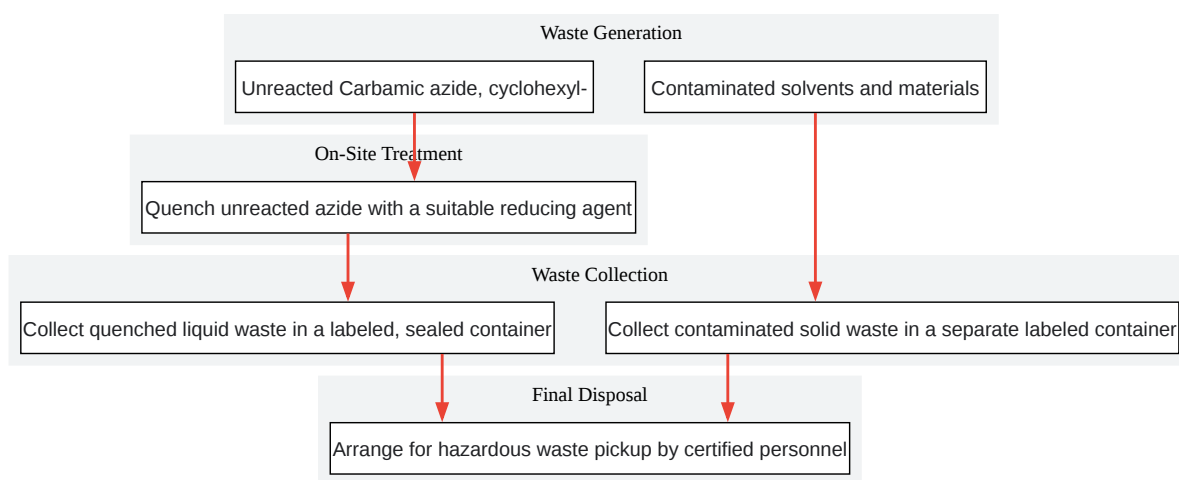
Body Part	Equipment	Specifications and Citations
Hands	Double-gloved with nitrile or neoprene gloves.	Ensure gloves are regularly inspected for tears or degradation.[9][10]
Eyes/Face	Chemical splash goggles and a face shield.	Standard safety glasses are not sufficient.[11]
Body	Flame-resistant lab coat.	A chemical-resistant apron should be worn over the lab coat.
Respiratory	A properly fitted respirator with organic vapor cartridges.	To be used in a certified chemical fume hood.[12][13]
Feet	Closed-toe, chemical-resistant shoes.	[12]

III. Operational Plan: Step-by-Step Handling Protocol

This protocol is designed for the safe handling of **carbamic azide, cyclohexyl-** in a laboratory setting. All steps must be performed within a certified chemical fume hood with the sash at the lowest possible working height. A blast shield is also required.[8][14]

Experimental Workflow Diagram





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